

Protocol for Preparing a 0.5M Disodium Edetate Dihydrate (EDTA) Stock Solution

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Compound of Interest

Compound Name: *Disodium edetate dihydrate*

Cat. No.: *B7815029*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a 0.5M **Disodium edetate dihydrate** (EDTA) stock solution, a common reagent in research and drug development. EDTA is a chelating agent that sequesters divalent metal ions, which is critical for inactivating metalloenzymes and preventing the degradation of nucleic acids and other cellular components.

Data Presentation

The following table summarizes the quantitative data required for the preparation of a 1 L stock solution of 0.5M **Disodium edetate dihydrate**.

Component	Molecular Formula	Molecular Weight (g/mol)	Quantity for 1 L of 0.5M Solution
Disodium edetate dihydrate	$C_{10}H_{14}N_2Na_2O_8 \cdot 2H_2O$	372.24[1][2][3]	186.1 g[4][5][6]
Deionized Water	H_2O	18.02	~800 mL initially, then adjust to 1 L[4][5][6]
Sodium Hydroxide (NaOH)	NaOH	40.00	~20 g of pellets or equivalent to adjust pH to 8.0[5][6]

Experimental Protocol

This protocol outlines the step-by-step methodology for preparing a 1 L stock solution of 0.5M EDTA at a pH of 8.0. The solubility of **Disodium edetate dihydrate** is highly dependent on pH; it is poorly soluble in neutral and acidic solutions.[5][7] Adjusting the pH to approximately 8.0 with sodium hydroxide is essential for complete dissolution.[4][5][6][8]

Materials and Equipment:

- **Disodium edetate dihydrate** ($C_{10}H_{14}N_2Na_2O_8 \cdot 2H_2O$)
- Sodium hydroxide (NaOH) pellets or a concentrated solution
- Deionized or distilled water
- 2 L beaker or flask
- Graduated cylinder
- Magnetic stirrer and stir bar
- pH meter
- Weighing scale
- Spatula

- Autoclave
- Sterile storage bottles

Procedure:

- Weighing the Reagent: Accurately weigh 186.1 g of **Disodium edetate dihydrate**.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Initial Dissolution: Add the weighed **Disodium edetate dihydrate** to a 2 L beaker containing approximately 800 mL of deionized water.[\[4\]](#)[\[5\]](#)[\[6\]](#) Place a magnetic stir bar in the beaker and stir the mixture vigorously on a magnetic stirrer. The solution will appear cloudy as the EDTA will not fully dissolve at this stage.[\[5\]](#)
- pH Adjustment: While continuously stirring, gradually add sodium hydroxide (NaOH) to the suspension.[\[4\]](#)[\[6\]](#)[\[8\]](#) It is recommended to use solid NaOH pellets initially, being cautious as the dissolution is exothermic. As the pH approaches 8.0, it is advisable to switch to a concentrated NaOH solution for finer control.[\[4\]](#) Use a calibrated pH meter to monitor the pH of the solution. The **Disodium edetate dihydrate** will completely dissolve as the pH nears 8.0.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Final Volume Adjustment: Once the **Disodium edetate dihydrate** is fully dissolved and the pH is stable at 8.0, transfer the solution to a 1 L graduated cylinder. Add deionized water to bring the final volume to exactly 1 L.
- Sterilization: For applications requiring sterility, the solution should be sterilized by autoclaving.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Storage: Store the 0.5M EDTA solution at room temperature in a clearly labeled, sterile container.[\[8\]](#)

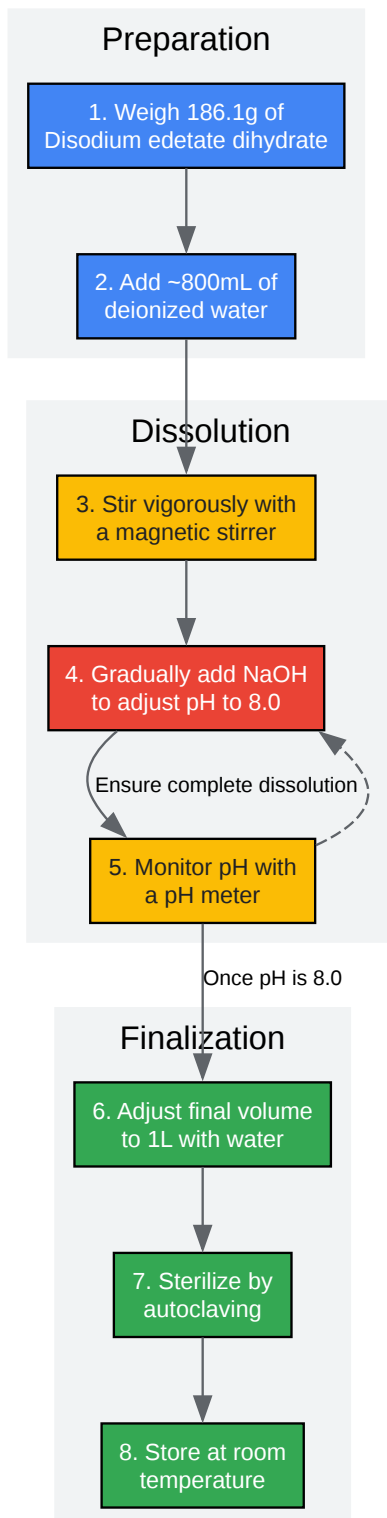
Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and gloves, when handling **Disodium edetate dihydrate** and sodium hydroxide.
- Sodium hydroxide is corrosive and can cause severe burns. Handle with extreme care in a well-ventilated area or under a fume hood.

- **Disodium edetate dihydrate** may cause eye, skin, and respiratory tract irritation.[\[9\]](#) In case of contact, rinse the affected area thoroughly with water.[\[9\]](#)
- Always wash hands thoroughly after handling chemicals.[\[10\]](#)

Workflow Diagram

Workflow for Preparing 0.5M EDTA Solution



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Caption: Workflow for the preparation of a 0.5M EDTA stock solution.

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References

- 1. lohmann-minerals.com [lohmann-minerals.com]
- 2. Disodium edetate dihydrate(6381-92-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. エデト酸二ナトリウム - エチレンジアミン四酢酸二ナトリウム塩 二水和物, EDTA 二ナトリウム塩 [sigmaaldrich.com]
- 4. 0.5 M EDTA Solution Recipe [thoughtco.com]
- 5. benchchem.com [benchchem.com]
- 6. laboratorynotes.com [laboratorynotes.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. toptipbio.com [toptipbio.com]
- 9. westliberty.edu [westliberty.edu]
- 10. ssi.shimadzu.com [ssi.shimadzu.com]
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